

A Comprehensive Technical Guide to the Thermo-physical Properties of 1-Isopropylimidazole

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Compound of Interest

Compound Name: 1-Isopropylimidazole

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Isopropylimidazole is a versatile heterocyclic organic compound with significant applications as a synthetic intermediate in the pharmaceutical and agrochemical industries.[1][2][3][4] A thorough understanding of its thermo-physical properties is crucial for process design, safety, and optimization in these fields. This technical guide provides a consolidated overview of the known thermo-physical data for **1-Isopropylimidazole**, outlines standard experimental protocols for their determination, and presents a generalized workflow for such characterization. While extensive experimental data for some properties of **1-Isopropylimidazole** are not readily available in the public domain, this guide serves as a valuable resource by collating existing information and providing the methodologies for acquiring missing data.

Introduction

1-Isopropylimidazole (CAS No: 4532-96-1), with the molecular formula $C_6H_{10}N_2$, is a colorless to light yellow liquid.[5][6] Its chemical structure, featuring an imidazole ring substituted with an isopropyl group, imparts unique reactivity that makes it a valuable building block in organic synthesis.[1][2] Notably, it serves as a precursor in the development of active pharmaceutical ingredients (APIs) and various crop protection agents.[4][7] The efficiency of its

use in these applications is intrinsically linked to its physical and chemical properties. This guide focuses on the thermo-physical aspects of **1-Isopropylimidazole**, which are fundamental to its handling, reaction engineering, and process scale-up.

General and Physical Properties

A summary of the general and key physical properties of **1-Isopropylimidazole** is presented in Table 1. These values have been compiled from various chemical suppliers and databases. It is important to note that minor discrepancies may exist between sources.

Table 1: General and Physical Properties of **1-Isopropylimidazole**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ N ₂	[1][8]
Molecular Weight	110.16 g/mol	[6][8]
CAS Number	4532-96-1	[6][8]
Appearance	Colorless to light yellow liquid	[5][6]
Purity	>97.0% (GC)	

Thermo-physical Properties

The thermo-physical properties of a compound are essential for a wide range of applications, from reaction kinetics to heat transfer calculations. The available data for **1-Isopropylimidazole** are summarized in Table 2.

Table 2: Thermo-physical Properties of **1-Isopropylimidazole**

Property	Value	Conditions	Source(s)
Density	0.96 - 1.0 ± 0.1 g/cm ³	Ambient Temperature	[1][5]
0.97 g/cm ³	20°C/20°C (Specific Gravity)		
Boiling Point	203.3 ± 9.0 °C	760 mmHg	[1][5][9]
104 °C	7 mmHg	[6][10]	
Refractive Index (n _D)	1.48 - 1.513	20°C	[1]
Flash Point	76.7 ± 18.7 °C	[1][5][9]	
77 °C			
Vapor Pressure	0.4 ± 0.4 mmHg	25°C	[1][9]
Heat Capacity	Data not available		
Viscosity	Data not available		

Note: Experimental data for the heat capacity and viscosity of **1-Isopropylimidazole** as a function of temperature are not readily found in the surveyed literature. The following sections describe the standard experimental protocols that can be employed to determine these crucial properties.

Experimental Protocols for Thermo-physical Property Determination

The following are detailed methodologies for the experimental determination of key thermo-physical properties for a liquid compound like **1-Isopropylimidazole**.

Heat Capacity Measurement

The specific heat capacity of a liquid can be determined using calorimetry. A common and accurate method is Differential Scanning Calorimetry (DSC).

- Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference.

- Apparatus: A Differential Scanning Calorimeter.
- Procedure:
 - A small, accurately weighed sample of **1-Isopropylimidazole** is hermetically sealed in an aluminum pan.
 - An empty, sealed aluminum pan is used as a reference.
 - The sample and reference pans are placed in the DSC cell.
 - The cell is heated at a constant rate over the desired temperature range.
 - The instrument records the heat flow difference between the sample and the reference.
 - The heat capacity is calculated from the heat flow, the heating rate, and the sample mass. A calibration with a known standard (e.g., sapphire) is performed to ensure accuracy.[\[11\]](#)

Viscosity Measurement

The dynamic viscosity of a liquid can be determined using various types of viscometers.

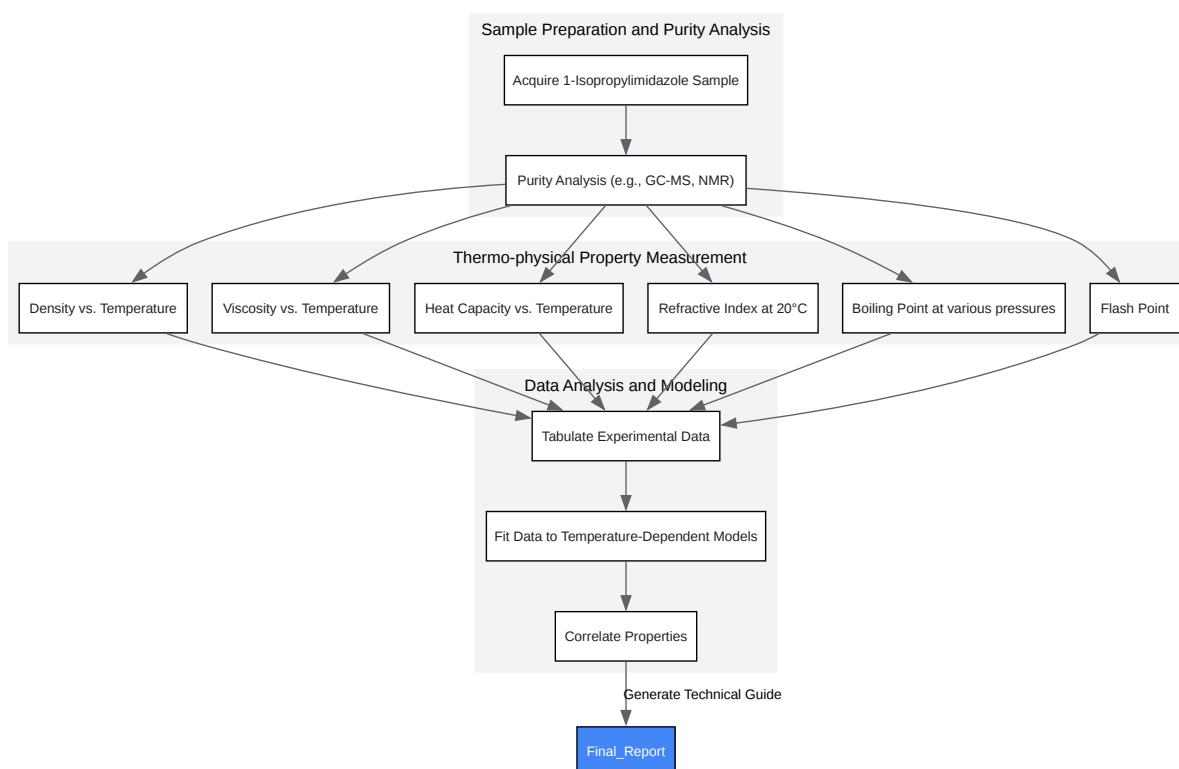
Rotational viscometers are versatile for a range of viscosities.

- Principle: A rotational viscometer measures the torque required to rotate a spindle immersed in the fluid at a constant angular velocity.[\[12\]](#)[\[13\]](#)
- Apparatus: A rotational viscometer with a temperature-controlled bath.
- Procedure:
 - The viscometer is calibrated using standard viscosity fluids.
 - A known volume of **1-Isopropylimidazole** is placed in the sample container.
 - The appropriate spindle is selected and immersed in the liquid to the marked depth.
 - The sample is allowed to thermally equilibrate to the desired temperature using the circulating bath.

- The spindle is rotated at a series of set speeds, and the corresponding torque is measured.
- The dynamic viscosity is calculated from the torque, spindle geometry, and rotational speed. Measurements are typically repeated at various temperatures to determine the temperature dependence of viscosity.[\[14\]](#)

Logical Workflow for Thermo-physical Property Determination

The following diagram illustrates a general workflow for the experimental characterization of the thermo-physical properties of a liquid sample such as **1-Isopropylimidazole**.



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Fig. 1: Experimental workflow for thermo-physical property determination.

Applications in Drug Development

1-Isopropylimidazole is a key intermediate in the synthesis of various pharmaceutical compounds.[2][3] Its imidazole core is a prevalent feature in many biologically active molecules. The thermo-physical properties outlined in this guide are critical for:

- **Reaction Engineering:** Accurate heat capacity and density data are essential for designing and controlling reaction temperatures and for calculating heat of reaction.
- **Process Safety:** Knowledge of the flash point is vital for ensuring safe handling and storage procedures to prevent fire and explosion hazards.[1]
- **Fluid Handling:** Viscosity data is necessary for the design of pumping and mixing systems, especially during scale-up from laboratory to pilot plant and full-scale production.
- **Purification Processes:** Properties such as boiling point and vapor pressure are fundamental for designing distillation and other separation processes to achieve the high purity required for pharmaceutical applications.

Conclusion

This technical guide has summarized the currently available thermo-physical property data for **1-Isopropylimidazole** and provided standard experimental protocols for the determination of properties for which data is not readily available. The presented workflow offers a systematic approach for the comprehensive characterization of this and similar compounds. A more complete dataset, particularly for heat capacity and viscosity as a function of temperature, would be highly beneficial for the chemical and pharmaceutical industries to further optimize processes involving this important synthetic intermediate. Future research should focus on the experimental determination of these missing thermo-physical properties.

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